

Application Notes and Protocols for Photodisintegration Reaction Studies of Samarium-144

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Compound of Interest

Compound Name: Samarium-144

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Samarium-144** (^{144}Sm) is the lightest and only spherical stable isotope of samarium.[1] It is a proton-rich nucleus, referred to as a p-nucleus, which cannot be synthesized by the primary neutron-capture processes (s- and r-processes) that form the majority of heavy elements.[2][3] The primary astrophysical mechanism for its formation is believed to be the p-process, which involves a series of photodisintegration reactions—such as (γ, n) , (γ, p) , and (γ, α) —on heavier, pre-existing seed nuclei at high temperatures in stellar environments like supernovae.[2][3][4]

Studying the photodisintegration of ^{144}Sm and related isotopes is crucial for validating and refining nuclear reaction models used in astrophysical simulations.[5] Experimental cross-section data for these reactions provide essential benchmarks for theoretical calculations, particularly concerning the Giant Dipole Resonance (GDR), a collective excitation mode that governs photoabsorption in nuclei at energies above 10 MeV.[6][7] These studies employ specialized experimental techniques utilizing high-energy gamma-ray sources, such as Bremsstrahlung radiation and Laser Compton Scattering (LCS), coupled with advanced detector systems.[8][9][10]

This document provides a summary of key quantitative data and detailed protocols for the experimental study of photodisintegration reactions involving **Samarium-144**.

Data Presentation: Photodisintegration Cross-Sections

The following tables summarize experimentally measured and theoretically calculated cross-section data for photodisintegration reactions relevant to **Samarium-144**.

Table 1: Cross-Sections for Reactions Producing ^{144}Sm

Reaction	Photon Energy (MeV)	Cross-Section (mb)	Method/Model	Reference
$^{145}\text{Sm}(\gamma, n)^{144}\text{Sm}$	15.04	359.93	Theoretical (JLM Optical Model)	[2]
$^{145}\text{Sm}(\gamma, n)^{144}\text{Sm}$	20	54.14	Theoretical (JLM Optical Model)	[2]
$^{146}\text{Sm}(\gamma, 2n)^{144}\text{Sm}$	17.1	97.37	Theoretical (JLM Optical Model)	[2]

| $^{146}\text{Sm}(\gamma, 2n)^{144}\text{Sm}$ | 20 | 67 | Theoretical (JLM Optical Model) |[2] |

Table 2: Cross-Sections for the $^{144}\text{Sm}(\gamma, n)^{143}\text{Sm}$ Reaction

Facility / Study	Photon Energy Range (MeV)	Key Findings	Method	Reference
NewSUBARU	10.66 - 12.66	Cross-section systematically 20% lower than previous Saclay data.	Laser Compton Scattering (LCS) γ -rays, ^3He neutron detector.	[9][11]

| Saclay | 12.53 - 29.47 | Provided foundational data on GDR in ^{144}Sm . | Positron annihilation in-flight, Gd-loaded scintillator tank. |[9][11] |

Experimental Protocols

Protocol 1: (γ ,n) Cross-Section Measurement using Laser Compton Scattering (LCS)

This protocol describes the measurement of photoneutron cross-sections using quasi-monochromatic gamma-rays, a technique employed at facilities like NewSUBARU.[\[8\]](#)[\[12\]](#)[\[13\]](#)

1. Objective: To measure the energy-dependent cross-section of the $^{144}\text{Sm}(\gamma, n)^{143}\text{Sm}$ reaction near the neutron emission threshold.

2. Materials & Equipment:

- Gamma-Ray Source: Laser Compton Scattering (LCS) facility, providing a quasi-monochromatic, high-intensity, polarized gamma-ray beam.[\[3\]](#) The beam energy can be varied, for instance, from 1 to 19.5 MeV.[\[3\]](#)[\[9\]](#)
- Target: Highly enriched (e.g., 88.8%) ^{144}Sm sample.[\[12\]](#) Targets can be prepared by molecular deposition of $^{144}\text{Sm}_2\text{O}_3$ onto a backing material like aluminum.[\[14\]](#)[\[15\]](#)
- Neutron Detector: An array of ^3He proportional counters embedded in a polyethylene moderator for thermalizing the emitted neutrons.[\[8\]](#)[\[12\]](#)
- Beam Monitoring: System to measure the incident gamma-ray flux, often involving a separate detector downstream of the target.
- Data Acquisition (DAQ) System: Electronics and software to record signals from the neutron detector and beam monitor in coincidence.

3. Methodology:

- Beam Generation: Generate a quasi-monochromatic γ -ray beam by scattering laser photons off a relativistic electron beam in a storage ring.[\[8\]](#) Collimate the resulting beam to define its size and profile.
- Target Placement: Position the ^{144}Sm target at the center of the neutron detector array, perpendicular to the incoming γ -ray beam.

- **Irradiation:** Irradiate the target with the γ -ray beam at a specific energy. The interaction of photons with ^{144}Sm nuclei will produce neutrons via the (γ, n) reaction.
- **Neutron Detection:** The emitted high-energy neutrons are slowed down (moderated) by the polyethylene and captured by the ^3He counters. The detection is based on the reaction $^3\text{He} + n \rightarrow ^3\text{H} + p$, which produces a detectable charge pulse.[\[12\]](#)
- **Data Collection:** Record the number of neutron events, normalized to the incident photon flux, for a predetermined amount of time.
- **Energy Scan:** Repeat steps 3-5 at different γ -ray beam energies to map out the cross-section as a function of energy.
- **Data Analysis:**
 - Calculate the neutron detection efficiency using simulation codes or calibration sources.
 - Correct for background neutrons from environmental sources and beam-related interactions.
 - Use the measured neutron counts, target thickness, photon flux, and detector efficiency to calculate the absolute photoneutron cross-section at each energy point.

Protocol 2: (γ, p) and (γ, α) Cross-Section Measurement using Silicon Telescopes

This protocol is based on a proposed setup for measuring photoreactions involving charged particle emission.[\[5\]](#)

1. **Objective:** To measure the cross-section of $^{144}\text{Sm}(\gamma, p)$ and $^{144}\text{Sm}(\gamma, \alpha)$ reactions.
2. **Materials & Equipment:**
 - **Gamma-Ray Source:** High-energy photon source (e.g., Bremsstrahlung or LCS) in the 8-15 MeV range.[\[5\]](#)
 - **Target:** A thin, self-supporting ^{144}Sm target.

- **Detector Array:** An array of silicon-based particle telescopes surrounding the target. A typical telescope consists of a thin ΔE detector and a thick E detector (e.g., Double Sided Silicon Strip Detectors - DSSSDs).^[5]
- **Vacuum Chamber:** To house the target and detector array, minimizing energy loss of the emitted charged particles.
- **DAQ System:** To process signals from the silicon detectors for particle identification and energy measurement.

3. Methodology:

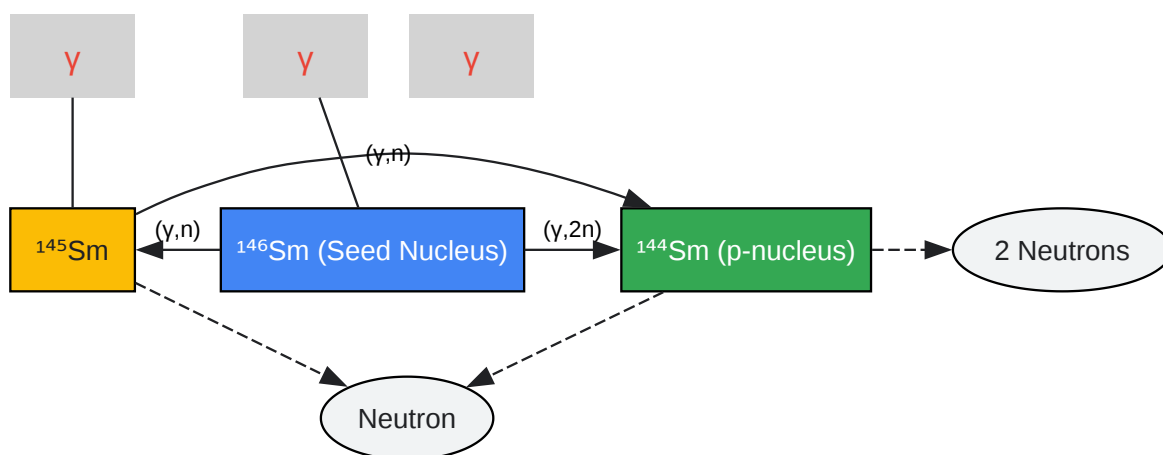
- **Setup:** Place the ^{144}Sm target in the center of the vacuum chamber. Arrange the silicon telescopes around the target, ensuring they are shielded from the direct gamma-ray beam. For polarized beams, detectors should be placed perpendicular to the beam direction to maximize detection of particles emitted along the electric field vector.^[5]
- **Irradiation:** Irradiate the target with the gamma-ray beam.
- **Particle Detection & Identification:**
 - When a charged particle (proton or alpha) is emitted, it passes through the ΔE and E detectors.
 - The particle deposits a fraction of its energy (ΔE) in the thin detector and the remaining energy (E) in the thick detector.
 - By plotting ΔE versus E, different particle types (protons, alphas) can be clearly separated and identified.
- **Data Collection:** Record the energy and identity of each detected particle for a set integrated beam flux.
- **Data Analysis:**
 - Determine the total number of detected protons and alpha particles.
 - Calculate the geometric efficiency of the detector setup using simulations.

- Use the particle counts, target properties, beam flux, and efficiency to determine the (γ, p) and (γ, α) reaction cross-sections.

Visualizations: Reaction Pathways and Experimental Workflows

Astrophysical p-Process Formation of ^{144}Sm

The photodisintegration of heavier isotopes is a key pathway for the nucleosynthesis of the p-nucleus ^{144}Sm in supernovae. The diagram below illustrates the primary photoneutron reaction channels starting from a seed nucleus like ^{146}Sm .

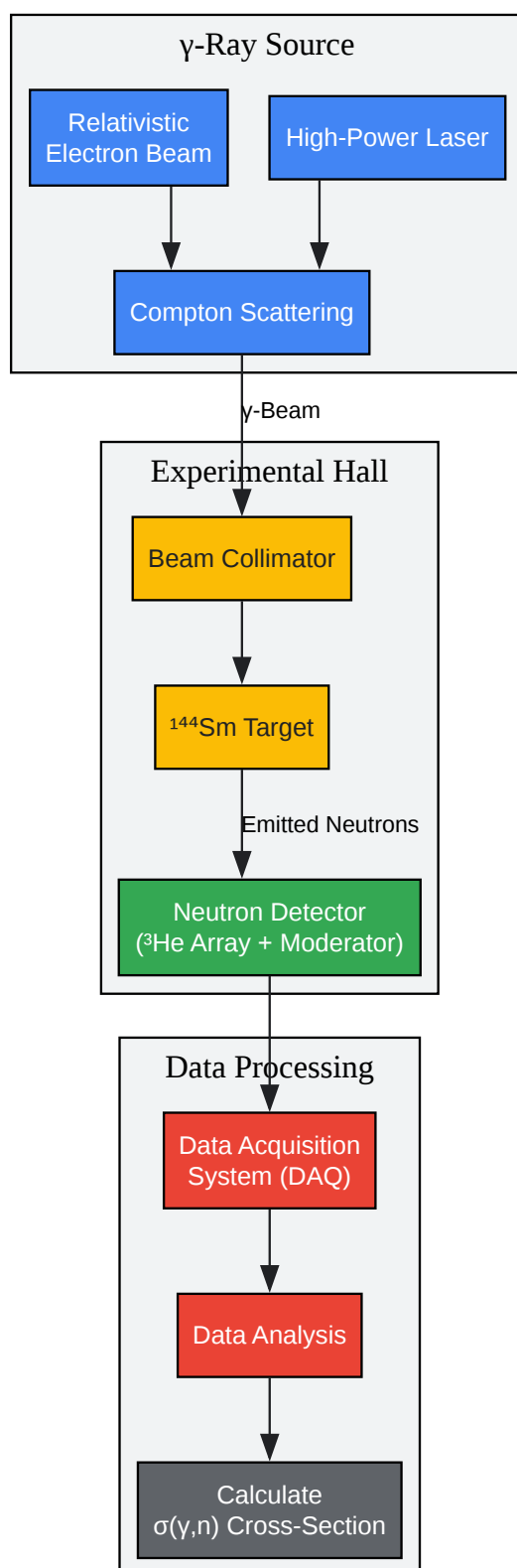


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Caption: Reaction pathway for the astrophysical p-process synthesis of ^{144}Sm .

Experimental Workflow for (γ, n) Measurement

The following diagram outlines the logical flow of a photoneutron cross-section measurement experiment using a Laser Compton Scattering (LCS) gamma-ray source.



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Caption: Workflow for a $^{144}\text{Sm}(\gamma, n)$ cross-section experiment using an LCS source.

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